

# A Technical Guide to Tetraphosphorus Octasulfide (P<sub>4</sub>S<sub>8</sub>): Properties, Reactivity, and Applications

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Tetraphosphorus octasulfide*

CAS No.: 37295-14-0

Cat. No.: B13743925

[Get Quote](#)

## Abstract

**Tetraphosphorus octasulfide** (P<sub>4</sub>S<sub>8</sub>) is a member of the phosphorus sulfide family, a class of inorganic compounds with a rich history in synthetic chemistry. While less common than its congeners, phosphorus pentasulfide (P<sub>4</sub>S<sub>10</sub>) and phosphorus sesquisulfide (P<sub>4</sub>S<sub>3</sub>), P<sub>4</sub>S<sub>8</sub> presents unique structural and reactive properties of interest to researchers in materials science and organic synthesis. This guide provides a comprehensive overview of the core physical and chemical characteristics of P<sub>4</sub>S<sub>8</sub>, grounded in established chemical principles. We will delve into its molecular architecture, explore its reactivity with common reagents, detail protocols for its safe handling, and discuss its role in modern synthetic applications. The causality behind its reactivity, rooted in the nature of its phosphorus-sulfur bonds, will be a central theme.

## Molecular Structure and Bonding

The properties of any chemical compound are a direct consequence of its three-dimensional structure and the nature of the bonds holding it together. **Tetraphosphorus octasulfide** is no

exception. Its chemical formula is  $\text{P}_4\text{S}_8$ <sup>[1][2][3]</sup>.

The molecule adopts a cage-like structure derived from the adamantane framework. The official IUPAC name, 1,3-bis(sulfanylidene)-2,4,6,8,9,10-hexathia-1 $\lambda^5$ ,3 $\lambda^5$ ,5,7-tetraphosphatricyclo[3.3.1.1<sup>3,7</sup>]decane, precisely describes this arrangement<sup>[4]</sup>. In this structure:

- Four phosphorus atoms form a tetrahedron.
- Six sulfur atoms bridge the phosphorus atoms along the edges of the tetrahedron.
- Two additional sulfur atoms are terminally double-bonded (exocyclic) to two of the phosphorus atoms.

This arrangement results in two types of phosphorus centers: two trivalent phosphorus (P(III)) atoms and two pentavalent phosphorus (P(V)) atoms. Likewise, there are two types of sulfur atoms: bridging (endocyclic) and terminal (exocyclic). The presence of both P-S-P bridging bonds and terminal P=S bonds is the primary determinant of its chemical reactivity. The P-S single bonds are susceptible to nucleophilic attack, while the P=S double bonds are key to its function as a thionating agent.

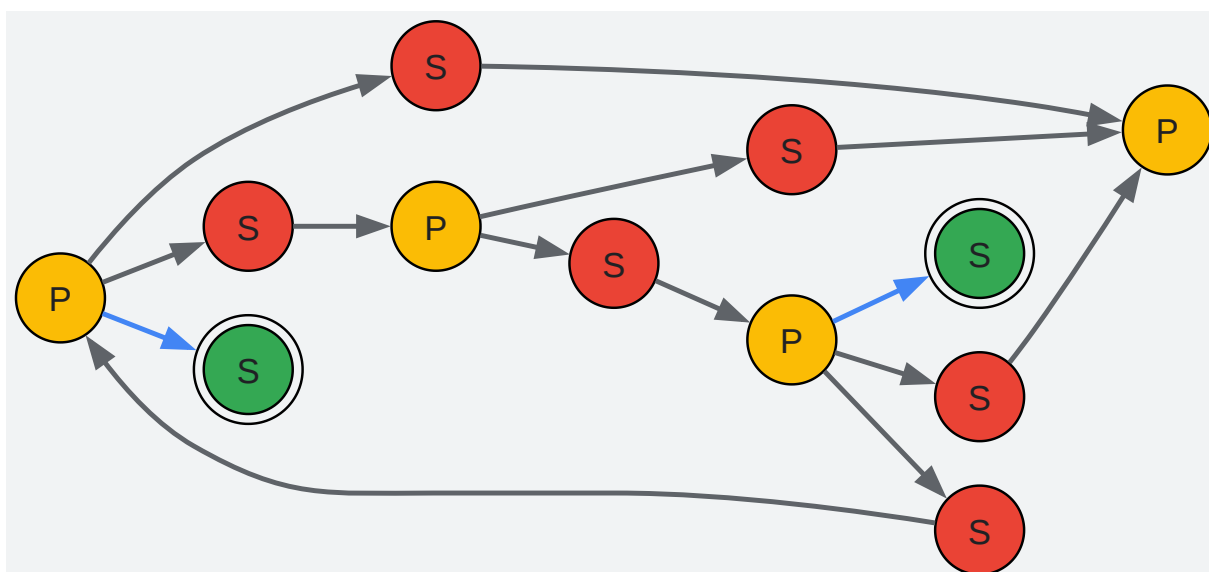


Figure 1: 2D representation of the  $\text{P}_4\text{S}_8$  cage structure.

[Click to download full resolution via product page](#)

Caption: Figure 1: 2D representation of the P<sub>4</sub>S<sub>8</sub> cage structure.

## Physical Properties

The physical properties of P<sub>4</sub>S<sub>8</sub> are summarized in the table below. It is a solid material under standard conditions, and like other phosphorus sulfides, its solubility is limited in many common solvents, with a preference for non-polar, aprotic media like carbon disulfide.

| Property          | Value                                                                              | Reference                                                   |
|-------------------|------------------------------------------------------------------------------------|-------------------------------------------------------------|
| Molecular Formula | P <sub>4</sub> S <sub>8</sub>                                                      | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Weight  | 380.4 g/mol                                                                        | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| CAS Number        | 37295-14-0                                                                         | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Appearance        | Light yellow or light grey solid (typical for phosphorus sulfides)                 | <a href="#">[7]</a>                                         |
| Melting Point     | Not available                                                                      | <a href="#">[5]</a>                                         |
| Boiling Point     | Not available                                                                      | <a href="#">[5]</a>                                         |
| Solubility        | Soluble in carbon disulfide (CS <sub>2</sub> ); reacts with polar protic solvents. | <a href="#">[8]</a>                                         |
| Ionization Energy | 9.8 ± 0.5 eV                                                                       | <a href="#">[6]</a>                                         |

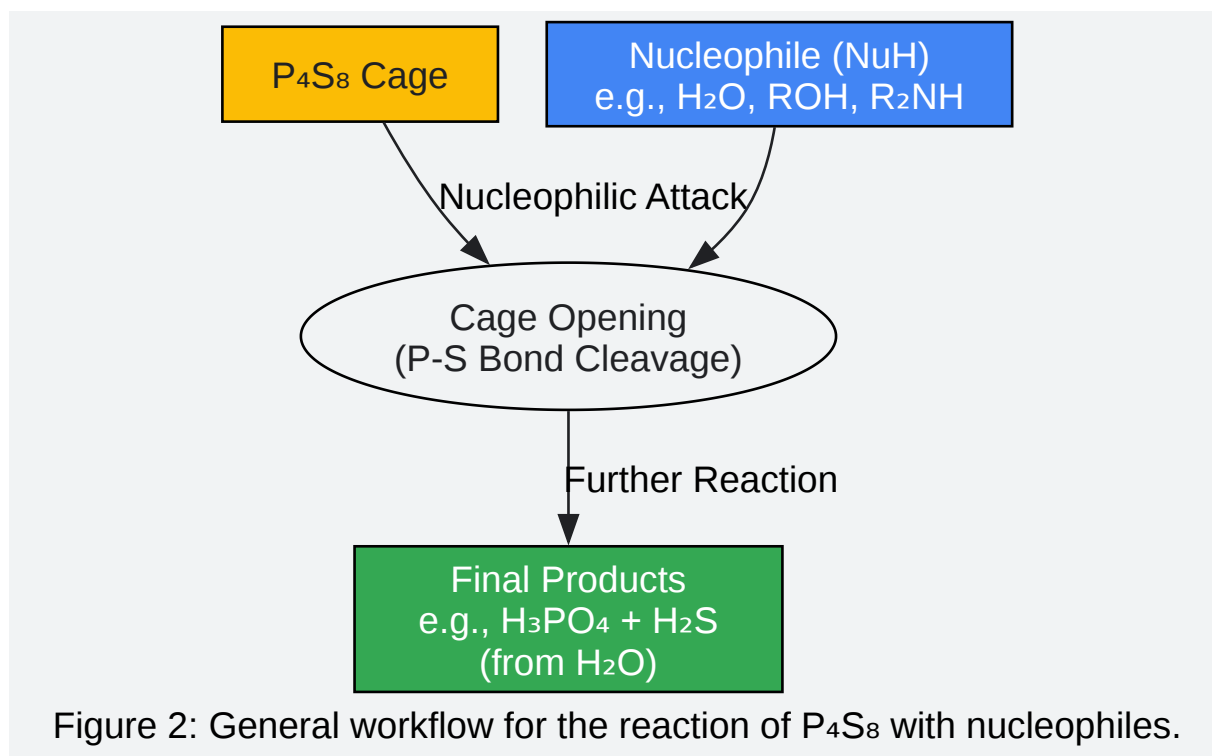
## Chemical Properties and Reactivity

The chemistry of **tetraphosphorus octasulfide** is dominated by the reactivity of the phosphorus-sulfur bonds. These bonds are polar and readily attacked by nucleophiles. The compound is also sensitive to heat and moisture.

## Hydrolysis and Reactivity with Protic Solvents

One of the most critical chemical properties of P<sub>4</sub>S<sub>8</sub> is its reactivity with water and other protic nucleophiles like alcohols. This reactivity is a defining characteristic of phosphorus sulfides and necessitates careful handling in anhydrous conditions[\[7\]](#)[\[9\]](#).

- **Mechanism of Hydrolysis:** The reaction with water is vigorous and exothermic. Nucleophilic attack by water on an electrophilic phosphorus atom leads to the cleavage of a P-S bond. This process continues, ultimately breaking down the cage structure. The final products are phosphoric acid ( $\text{H}_3\text{PO}_4$ ) and toxic hydrogen sulfide ( $\text{H}_2\text{S}$ ) gas, which has a characteristic rotten-egg smell. The hydrolysis of the related  $\text{P}_4\text{S}_{10}$  in acidic solution is rapid, leading to monophosphate[10]. A similar, rapid decomposition can be expected for  $\text{P}_4\text{S}_8$ .
- **Reaction with Alcohols and Amines:** Alcohols ( $\text{ROH}$ ) and amines ( $\text{RNH}_2$ ) react in a manner analogous to water[11][12][13]. The reaction with alcohols yields thiophosphoric acid esters, while amines produce thiophosphoramidates. These reactions are fundamental to the use of phosphorus sulfides in organic synthesis, allowing for the conversion of C-O bonds to C-S bonds or the creation of novel organophosphorus-sulfur compounds.



[Click to download full resolution via product page](#)

Caption: Figure 2: General workflow for the reaction of  $\text{P}_4\text{S}_8$  with nucleophiles.

## Thermal Decomposition

Thermal decomposition, or thermolysis, is a chemical breakdown caused by heat[14][15]. Like many sulfur-containing compounds,  $P_4S_8$  is subject to decomposition upon heating. The process is endothermic, as heat is required to break the chemical bonds within the molecule[16]. When heated,  $P_4S_8$  will likely decompose into simpler, thermodynamically more stable phosphorus sulfides or elemental phosphorus and sulfur. The exact decomposition temperature and products are not well-documented in readily available literature, but the process underscores the need to avoid excessive heating during storage and handling.

## Applications in Organic Synthesis

Phosphorus sulfides, particularly  $P_4S_{10}$ , are powerful reagents in organic synthesis, and the principles of their reactivity can be extended to  $P_4S_8$ [8]. Their primary application is as thionating agents.

- **Thionation:** This refers to the conversion of a carbonyl group ( $C=O$ ) into a thiocarbonyl group ( $C=S$ ). This is a cornerstone reaction for accessing a wide range of sulfur-containing heterocycles and compounds. For example, ketones and amides can be converted to thioketones and thioamides, respectively. These reactions are often carried out in inert, high-boiling solvents like toluene or xylene[8]. The use of phosphorus sulfides is a key step in the synthesis of many organophosphorus compounds and sulfur-containing natural products[17][18].

## Experimental Protocols

### Protocol: General Procedure for Thionation of a Ketone

This protocol is a representative example based on established procedures for phosphorus sulfides like  $P_4S_{10}$ [8]. Caution: This reaction must be performed in a well-ventilated chemical fume hood by trained personnel.

- **Apparatus Setup:**
  - Assemble a three-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet. Ensure all glassware is thoroughly dried in an oven and cooled under a stream of dry nitrogen.
- **Reagent Charging:**

- In the flask, add the starting ketone (1 equivalent).
- Add a suitable anhydrous solvent (e.g., toluene, xylene, or pyridine). The choice of solvent depends on the substrate's solubility and the required reaction temperature.
- Under a positive flow of nitrogen, carefully add the **tetraphosphorus octasulfide** ( $P_4S_8$ ) in portions (typically 0.25-0.5 equivalents, depending on the desired product). The addition may be exothermic.
- Reaction:
  - Heat the reaction mixture to reflux with vigorous stirring.
  - Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC). Reaction times can vary from a few hours to overnight.
- Workup and Purification:
  - Cool the reaction mixture to room temperature.
  - CAUTION: Slowly and carefully quench the reaction by pouring it into a saturated aqueous solution of sodium bicarbonate ( $NaHCO_3$ ) to neutralize acidic byproducts and decompose any remaining  $P_4S_8$ . This step will produce  $H_2S$  gas and must be done in the fume hood.
  - Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate or dichloromethane).
  - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate ( $Na_2SO_4$ ), filter, and concentrate the solvent under reduced pressure.
  - Purify the crude product using column chromatography or recrystallization.

## Protocol: Safe Handling and Storage

Given its reactivity, particularly with moisture, stringent safety precautions are mandatory.

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical splash goggles[19][20].
- Handling: Handle  $P_4S_8$  exclusively in an inert atmosphere (e.g., a glovebox) or under a stream of dry inert gas (nitrogen or argon) in a chemical fume hood[21]. Avoid inhalation of dust[19].
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from water, moisture, and sources of ignition[9][20]. The storage area should be designated for flammable and water-reactive solids.
- Spill Management: In case of a spill, do not use water. Cover the spill with a dry, inert absorbent material like sand or dry soda ash. Sweep up carefully, place in a labeled, dry container for disposal, and avoid creating dust[9][19].
- Disposal: Dispose of waste  $P_4S_8$  and contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations. Never dispose of it down the drain.

## Conclusion

**Tetraphosphorus octasulfide** is a structurally interesting inorganic compound whose properties are dictated by its adamantane-like cage containing both bridging and terminal sulfur atoms. Its high reactivity towards nucleophiles, especially water, makes it a hazardous material requiring careful handling but also a useful reagent for thionation reactions in organic synthesis. For researchers and drug development professionals, understanding the fundamental relationship between its structure and reactivity is key to safely harnessing its synthetic potential. Further research into the specific reaction kinetics and substrate scope of  $P_4S_8$ , compared to more common phosphorus sulfides, could reveal unique applications in the synthesis of novel sulfur-containing pharmacophores and materials.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. brainly.com \[brainly.com\]](#)
- [2. brainly.com \[brainly.com\]](#)
- [3. brainly.com \[brainly.com\]](#)
- [4. Tetraphosphorus octasulfide | P<sub>4</sub>S<sub>8</sub> | CID 142145 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Tetraphosphorus octasulfide | CAS#:37295-14-0 | Chemsrce \[chemsrc.com\]](#)
- [6. Tetraphosphorus octasulfide \[webbook.nist.gov\]](#)
- [7. Tetraphosphorus heptasulfide | P<sub>4</sub>S<sub>7</sub> | CID 518483 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. Hydrolysis of the phosphorus sulphides: tetraphosphorus decasulphide and tetraphosphorus tetrasulphide hexaoxide \(1967\) | G. Nickless | 4 Citations \[scispace.com\]](#)
- [11. pearson.com \[pearson.com\]](#)
- [12. oxfordsciencetrove.com \[oxfordsciencetrove.com\]](#)
- [13. Chapter 6: Alcohols and an introduction to thiols, amines, ethers & sulfides – OCLUE: Organic Chemistry, Life, the Universe & Everything \[openbooks.lib.msu.edu\]](#)
- [14. Thermal decomposition - Wikipedia \[en.wikipedia.org\]](#)
- [15. m.youtube.com \[m.youtube.com\]](#)
- [16. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. mdpi.com \[mdpi.com\]](#)
- [19. beta.lakeland.edu \[beta.lakeland.edu\]](#)
- [20. chempoint.com \[chempoint.com\]](#)
- [21. merckmillipore.com \[merckmillipore.com\]](#)
- [To cite this document: BenchChem. \[A Technical Guide to Tetraphosphorus Octasulfide \(P<sub>4</sub>S<sub>8</sub>\): Properties, Reactivity, and Applications\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b13743925/docs#a-technical-guide-to-tetraphosphorus-octasulfide-p-s-properties-reactivity-and-applications\]](#)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)